

Essential Safety and Operational Guide for Handling DL-O-Methylserine

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Compound of Interest

Compound Name: DL-O-Methylserine

Cat. No.: B1266423

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **DL-O-Methylserine**. It is intended for researchers, scientists, and drug development professionals to ensure personal safety and maintain a secure laboratory environment.

Chemical Identifier:

- Name: **DL-O-Methylserine**
- CAS Number: 19794-53-7
- Molecular Formula: $C_4H_9NO_3$
- Molecular Weight: 119.12 g/mol [1]

Hazard Identification and Personal Protective Equipment (PPE)

DL-O-Methylserine is classified as an irritant.[1] GHS data for the related compound O-Methylserine indicates that it causes skin and serious eye irritation, and may cause respiratory irritation.[2] Therefore, adherence to the following PPE guidelines is mandatory.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Chemical splash goggles compliant with ANSI Z87.1 standards.
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are recommended. For prolonged contact or when handling larger quantities, consider double-gloving or using thicker, chemical-resistant gloves.
Body Protection	Laboratory Coat	A long-sleeved lab coat, fully buttoned, is required. A chemical-resistant apron worn over the lab coat is advised for operations with a higher risk of splashing.
Respiratory Protection	Fume Hood / Respirator	All handling of DL-O-Methylserine powder and preparation of solutions should be conducted within a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved N95 respirator or higher is required.

Operational Plan: Step-by-Step Handling Protocol

Proper handling from receipt to disposal is crucial for safety and maintaining the integrity of the compound.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly sealed container in a cool, dry, and dark place.[\[1\]](#)

- Keep in an inert atmosphere and at room temperature.[1]

2. Preparation and Handling:

- All weighing and solution preparation must be conducted in a certified chemical fume hood to avoid inhalation of dust.
- Use dedicated spatulas and weighing boats.
- Avoid generating dust.
- Ensure an eyewash station and safety shower are readily accessible.

3. In Case of Exposure or Spill:

- Skin Contact: Immediately wash the affected area with soap and plenty of water and remove contaminated clothing.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.[3]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[3]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- Minor Spill: For a small spill, carefully scoop the solid material into a labeled waste container. Clean the area with a damp cloth, and dispose of the cloth as hazardous waste.
- Major Spill: Evacuate the area and prevent entry. Contact your institution's Environmental Health and Safety (EHS) department.

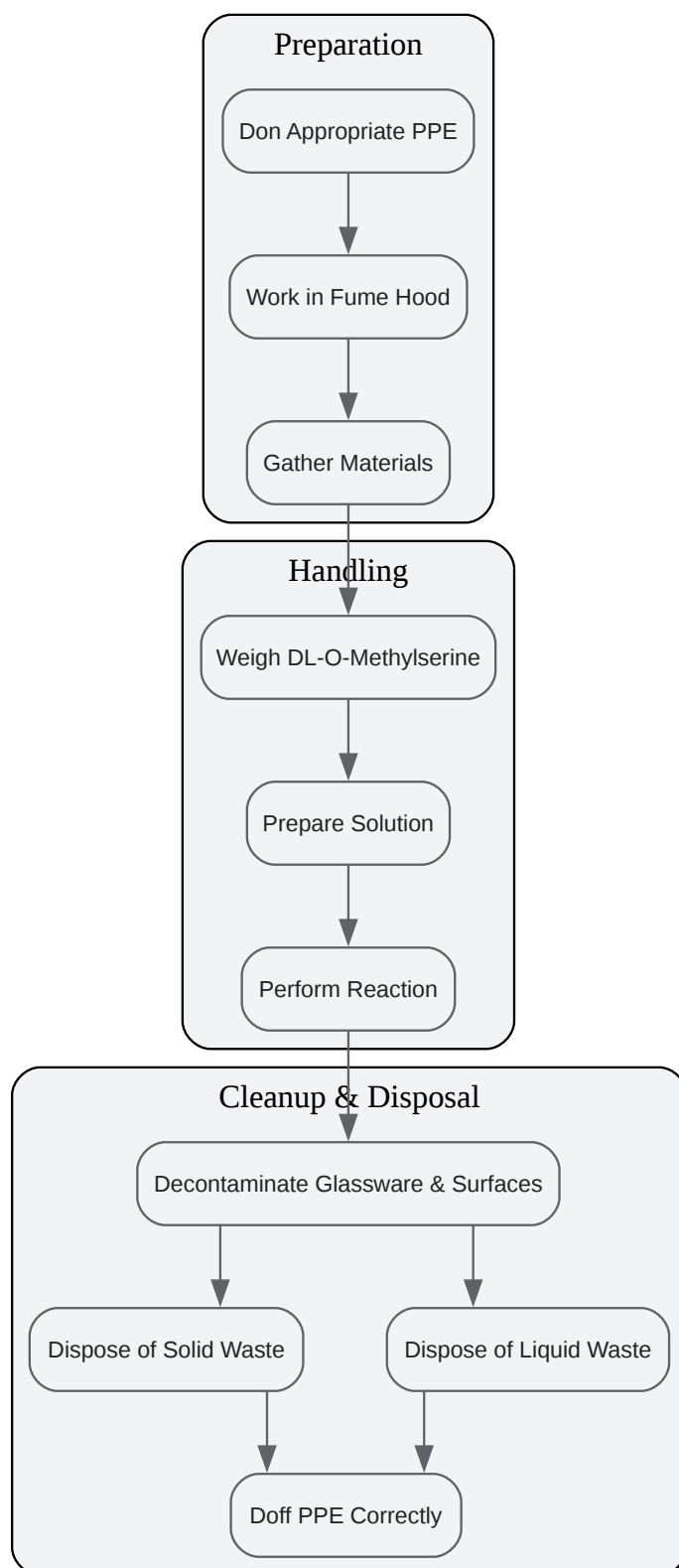
Disposal Plan

Proper disposal of **DL-O-Methylserine** and any associated waste is essential to prevent environmental contamination and comply with regulations.

- **Unused Compound:** Dispose of as hazardous chemical waste in a properly labeled and sealed container. Do not dispose of down the drain or in regular trash.
- **Contaminated Materials:** Any materials that have come into contact with **DL-O-Methylserine**, such as gloves, weighing paper, and pipette tips, should be considered hazardous waste and disposed of in a designated, sealed container.
- **Solutions:** Aqueous and organic solutions containing **DL-O-Methylserine** should be collected in separate, appropriately labeled hazardous waste containers.
- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's EHS department for specific guidance.

Experimental Protocols

While specific experimental protocols will vary based on the research application, the following general workflow should be followed when handling **DL-O-Methylserine**.

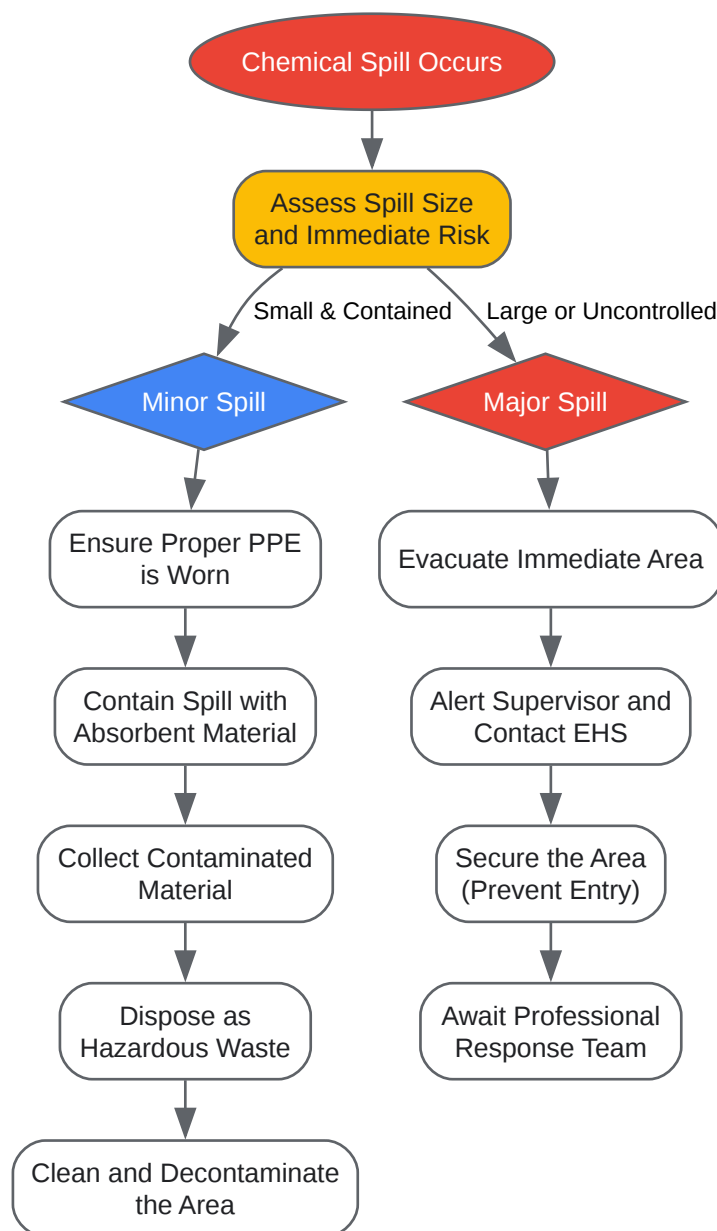


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Caption: Experimental workflow for handling **DL-O-Methylserine**.

Signaling Pathways and Logical Relationships

The following diagram illustrates the decision-making process for handling a chemical spill of **DL-O-Methylserine**.



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Caption: Decision tree for responding to a **DL-O-Methylserine** spill.

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